

Helichryside: A Technical Guide to its Chemical Structure, Physicochemical Properties, and Biological Activities

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Compound of Interest

Compound Name: *Helichryside*

Cat. No.: *B1236259*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Helichryside, a naturally occurring acylated flavonol glycoside, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Helichryside**. It further details experimental methodologies for its isolation and characterization and explores the current understanding of its role in various signaling pathways, including its antioxidant, hypotensive, and metabolic regulatory effects. All quantitative data are presented in structured tables, and key experimental workflows and signaling pathways are visualized using Graphviz diagrams to facilitate a deeper understanding for researchers and professionals in drug discovery and development.

Chemical Structure and Identification

Helichryside is structurally defined as quercetin 3-O-(6"-O-p-coumaroyl)- β -D-glucopyranoside. Its identity is well-established through various spectroscopic and computational methods.

Identifier	Value	Source
IUPAC Name	[(2R,3S,4S,5R,6S)-6-[2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-4-oxochromen-3-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl (E)-3-(4-hydroxyphenyl)prop-2-enoate	[1]
SMILES	<chem>C1=CC(=CC=C1/C=C/C(=O)OC[C@@H]2--INVALID-LINK--OC3=C(OC4=CC(=CC(=C4C3=O)O)O)C5=CC(=C(C=C5)O)O)O">C@HO)O</chem>	[1]
InChI Key	NBAZENYUDPJQIH-DVQXAVRRSA-N	[1]
Molecular Formula	C30H26O14	[2]
CAS Number	56343-26-1	[3]

Physicochemical Properties

The physicochemical properties of **Helichryside** are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as for its formulation in potential therapeutic applications.

Property	Value	Source
Molecular Weight	610.52 g/mol	[2]
Melting Point	181-184 °C	
Boiling Point	Not experimentally determined.	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Practically insoluble in water.	[1]
logP (predicted)	2.82	
pKa (Strongest Acidic, predicted)	6.37	
Appearance	Yellow powder	[1]

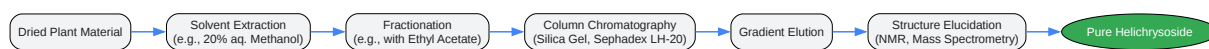
Natural Sources and Isolation

Helichryoside is found in a variety of plant species. Notable sources include:

- Rosa canina (Dog Rose)
- Melastoma candidum[1]
- European Chestnut
- Saffron
- Croton zambesicus

Experimental Protocol: Isolation and Purification

A general methodology for the isolation and purification of **Helichryoside** from plant material involves solvent extraction followed by chromatographic separation.



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Figure 1. General workflow for the isolation and purification of **Helichryside**.

Methodology:

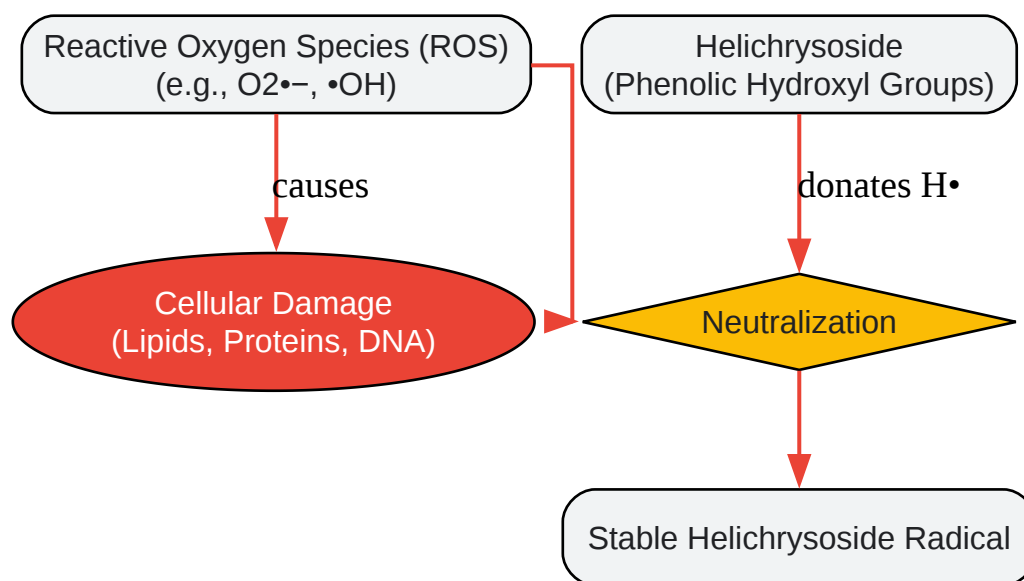
- **Extraction:** The dried and powdered plant material is extracted with a suitable solvent, such as 20% aqueous methanol, to obtain a crude extract.
- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning, for instance, with ethyl acetate, to enrich the flavonoid fraction.
- **Chromatography:** The enriched fraction is separated using column chromatography. A combination of silica gel and Sephadex LH-20 is commonly employed.
- **Elution:** A gradient elution system is used to separate the compounds based on their polarity.
- **Structure Elucidation:** The purified compound's structure is confirmed using spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Biological Activities and Signaling Pathways

Helichryside exhibits a range of biological activities, with emerging evidence pointing to its involvement in key cellular signaling pathways.

Antioxidant Activity

As a phenolic compound, **Helichryside** is a potent antioxidant. Its mechanism of action is primarily attributed to its ability to scavenge reactive oxygen species (ROS), thereby mitigating oxidative stress.

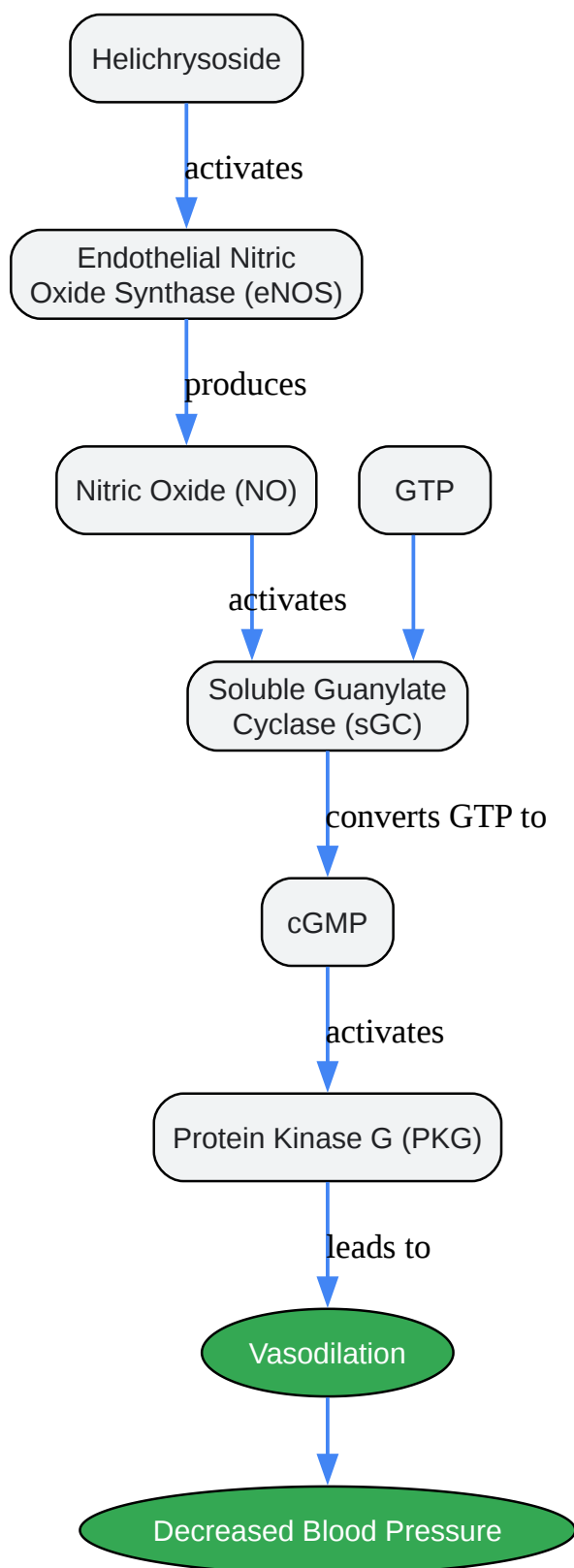


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Figure 2. Proposed antioxidant mechanism of **Helichrysin** via ROS scavenging.

Hypotensive Effect

Studies on related flavonoid glycosides suggest that their hypotensive effects may be mediated through the nitric oxide (NO) signaling pathway, leading to vasodilation.

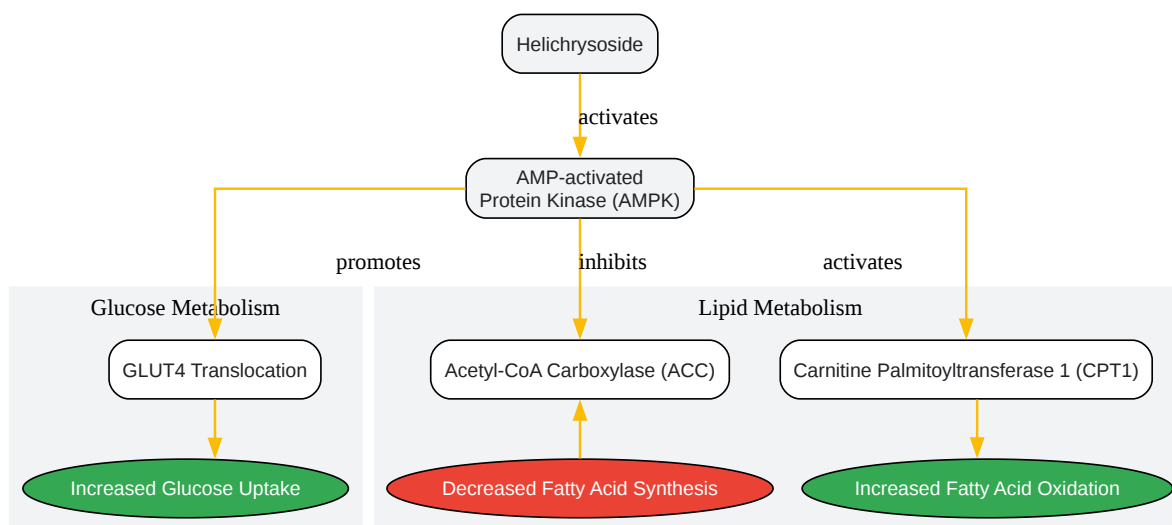


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Figure 3. Postulated signaling pathway for the hypotensive effect of **Helichryoside**.

Regulation of Glucose and Lipid Metabolism

Emerging research indicates that **Helichrysoside** can improve glucose tolerance and modulate lipid metabolism. A potential key regulator in these processes is the AMP-activated protein kinase (AMPK) pathway.



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Figure 4. Proposed role of **Helichrysoside** in regulating glucose and lipid metabolism via the AMPK pathway.

Conclusion

Helichrysoside is a promising natural compound with a well-defined chemical structure and a range of interesting biological activities. Its antioxidant, hypotensive, and metabolic regulatory properties warrant further investigation for potential therapeutic applications. The experimental protocols and pathway diagrams provided in this guide offer a foundational resource for scientists and researchers dedicated to advancing the understanding and utilization of this

multifaceted molecule. Further studies are necessary to fully elucidate the detailed molecular mechanisms and to evaluate its safety and efficacy in preclinical and clinical settings.

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